

# Safeguarding Your Research: A Comprehensive Guide to Handling RA190

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## Compound of Interest

Compound Name: RA190

Cat. No.: B610398

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For researchers and scientists at the forefront of drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **RA190**, a potent, selective, and orally effective inhibitor of the proteasome ubiquitin receptor RPN13/ADRM1. Adherence to these protocols is critical for minimizing risk and ensuring the integrity of your research.

## Personal Protective Equipment (PPE) for RA190

Given that **RA190** is a potent research compound, a comprehensive approach to personal protection is necessary. The following table summarizes the recommended PPE for handling **RA190** in a laboratory setting.

PPE Category	Item	Specification/Standard	Purpose
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields	Protects against accidental splashes or airborne particles of RA190 powder.
Chemical Goggles	ANSI Z87.1 certified, with indirect venting	Recommended when there is a higher risk of splashing, such as during bulk handling or solution preparation.	
Hand Protection	Disposable Gloves	Nitrile or other chemically resistant material	Prevents direct skin contact with RA190. Double gloving is recommended for added protection.
Body Protection	Laboratory Coat	Long-sleeved, preferably with knit cuffs	Protects skin and personal clothing from contamination.
Chemical-Resistant Apron	Recommended for larger scale operations or when handling significant quantities.	Provides an additional layer of protection against spills and splashes.	
Respiratory Protection	Fume Hood	Use a certified chemical fume hood for all manipulations of powdered RA190 and for preparing stock solutions.	Minimizes inhalation of airborne particles.
Respirator	N95 or higher, as determined by a	May be required for specific procedures where a fume hood is	

workplace hazard  
assessment.

not feasible or in case  
of a spill. Consult your  
institution's safety  
officer.

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## Procedural Guidance: From Receipt to Disposal

The following protocols provide step-by-step guidance for the safe handling and disposal of **RA190**.

### Receiving and Storage Protocol

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage. If the container is compromised, do not open it and consult your institution's environmental health and safety (EHS) office immediately.
- **Verification:** Confirm that the received product matches the order specifications and that a Safety Data Sheet (SDS) is accessible.
- **Storage:** Store **RA190** in a cool, dry, and well-ventilated area, away from incompatible materials. Some suppliers note that **RA190** is hygroscopic and should be protected from light.<sup>[1]</sup> Always store in the original, tightly sealed container.

### Safe Handling and Experimental Protocol

- **Designated Area:** All work with solid **RA190** and concentrated stock solutions should be conducted in a designated area within a certified chemical fume hood to minimize exposure.
- **Personal Protective Equipment:** Before handling, don all required PPE as outlined in the table above.
- **Weighing:** To prevent inhalation of the powder, weigh solid **RA190** in a fume hood. Use of an enclosure or a balance with a draft shield is recommended.
- **Solution Preparation:**
  - **RA190** is often dissolved in dimethyl sulfoxide (DMSO) to create a stock solution.<sup>[2]</sup>

- Slowly add the solvent to the **RA190** powder to minimize aerosolization.
- Ensure the container is securely capped before mixing.
- Experimental Use: When diluting stock solutions or adding **RA190** to experimental systems, continue to wear appropriate PPE.
- Decontamination: After each use, decontaminate the work area, balance, and any equipment with an appropriate solvent (e.g., 70% ethanol), followed by a soap and water wash. Dispose of all cleaning materials as hazardous waste.

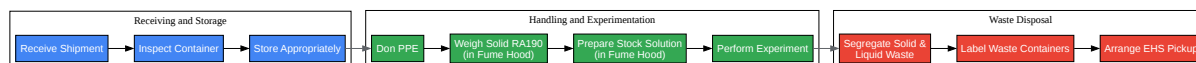
## Disposal Plan

Proper disposal of **RA190** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
  - Solid Waste: Collect all disposable materials that have come into contact with **RA190**, including gloves, weigh boats, and contaminated paper towels, in a designated, labeled hazardous waste container.
  - Liquid Waste: Dispose of unused **RA190** solutions and contaminated solvents in a separate, clearly labeled hazardous liquid waste container. Do not pour any **RA190**-containing solutions down the drain.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**RA190**"), and the primary hazards (e.g., "Toxic").
- Waste Pickup: Follow your institution's procedures for the collection and disposal of chemical waste. Contact your EHS office for specific guidance and to schedule a waste pickup.

## RA190 Handling and Disposal Workflow

The following diagram illustrates the key logistical and safety steps for working with **RA190**.



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Caption: Workflow for the safe handling and disposal of **RA190**.

Disclaimer: This document provides general guidance for handling **RA190**. Always consult the manufacturer's specific Safety Data Sheet (SDS) and your institution's environmental health and safety office for definitive protocols and in case of any emergency.

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## References

- 1. RPN13 Inhibitor, RA190 - CAS 1617495-03-0 - Calbiochem | 530341 [merckmillipore.com]
- 2. medchemexpress.com [medchemexpress.com]
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